

2,3,4,5,6-Pentamethylheptane molecular weight and formula

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentamethylheptane

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Technical Data Sheet: 2,3,4,5,6-Pentamethylheptane

Introduction: This document provides core physicochemical data for **2,3,4,5,6-pentamethylheptane**, a branched alkane. The information presented herein is compiled from established chemical databases and is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular properties of **2,3,4,5,6-pentamethylheptane** have been determined through computational methods based on its chemical structure. These properties are essential for a variety of applications, including analytical characterization, reaction modeling, and toxicological assessment.

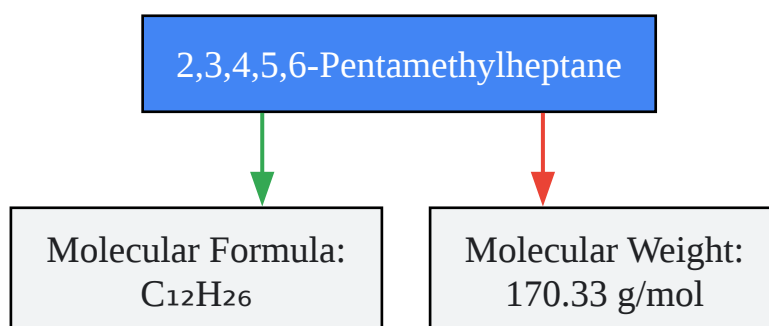
Data Summary Table

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][3]
IUPAC Name	2,3,4,5,6-pentamethylheptane	[1]

Methodology Note: The molecular weight is a computed value derived from the molecular formula and the standard atomic weights of the elements.[2][4] This is a standard practice in chemical informatics and provides a highly accurate theoretical value.

Structural and Relational Information

To elucidate the relationship between the compound's identity and its fundamental properties, the following diagram illustrates the logical connection.



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Fig. 1: Core properties of **2,3,4,5,6-Pentamethylheptane**.

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References

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